

Chemical structure and properties of N-Acetylornithine

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Compound of Interest

Compound Name: N-Acetylornithine

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N-Acetylornithine: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Abstract

N-Acetylornithine (NAO) is a key intermediate in the biosynthesis of arginine and proline in many organisms. It exists in two isomeric forms, N- α -acetylornithine and N- δ -acetylornithine, with N- α -acetyl-L-ornithine being a crucial component of the arginine biosynthesis pathway. This document provides an in-depth overview of the chemical structure, properties, and biological significance of **N-acetylornithine**, with a focus on N- α -acetyl-L-ornithine. It includes a summary of its physicochemical properties, detailed metabolic pathways, and relevant experimental protocols for its synthesis and analysis.

Chemical Structure and Properties

N-Acetylornithine is a derivative of the amino acid ornithine where an acetyl group is attached to one of the amino groups. The position of the acetyl group distinguishes the two isomers: N- α -acetylornithine and N- δ -acetylornithine.

- N- α -Acetyl-L-ornithine (N²-acetyl-L-ornithine): The acetyl group is attached to the α -amino group. This isomer is a key intermediate in the cyclic pathway of arginine biosynthesis.

- N- δ -Acetyl-L-ornithine (N⁵-acetyl-L-ornithine): The acetyl group is attached to the δ -amino group. This isomer has been identified in plants and is associated with defense mechanisms. [\[1\]](#)[\[2\]](#)

This guide will primarily focus on N- α -acetyl-L-ornithine due to its central role in metabolism.

Chemical Identifiers

Identifier	N- α -Acetyl-L-ornithine	N- δ -Acetyl-L-ornithine
IUPAC Name	(2S)-2-acetamido-5-aminopentanoic acid [3]	(2S)-2-amino-5-acetamidopentanoic acid [4]
CAS Number	6205-08-9 [3]	2185-16-2 [4]
PubChem CID	439232 [3]	193343 [4]
ChEBI ID	CHEBI:16543 [3]	CHEBI:61342

Physicochemical Properties

The following table summarizes the key physicochemical properties of both **N-acetylornithine** isomers. It is important to note that some of the available data is based on predictions and should be considered accordingly.

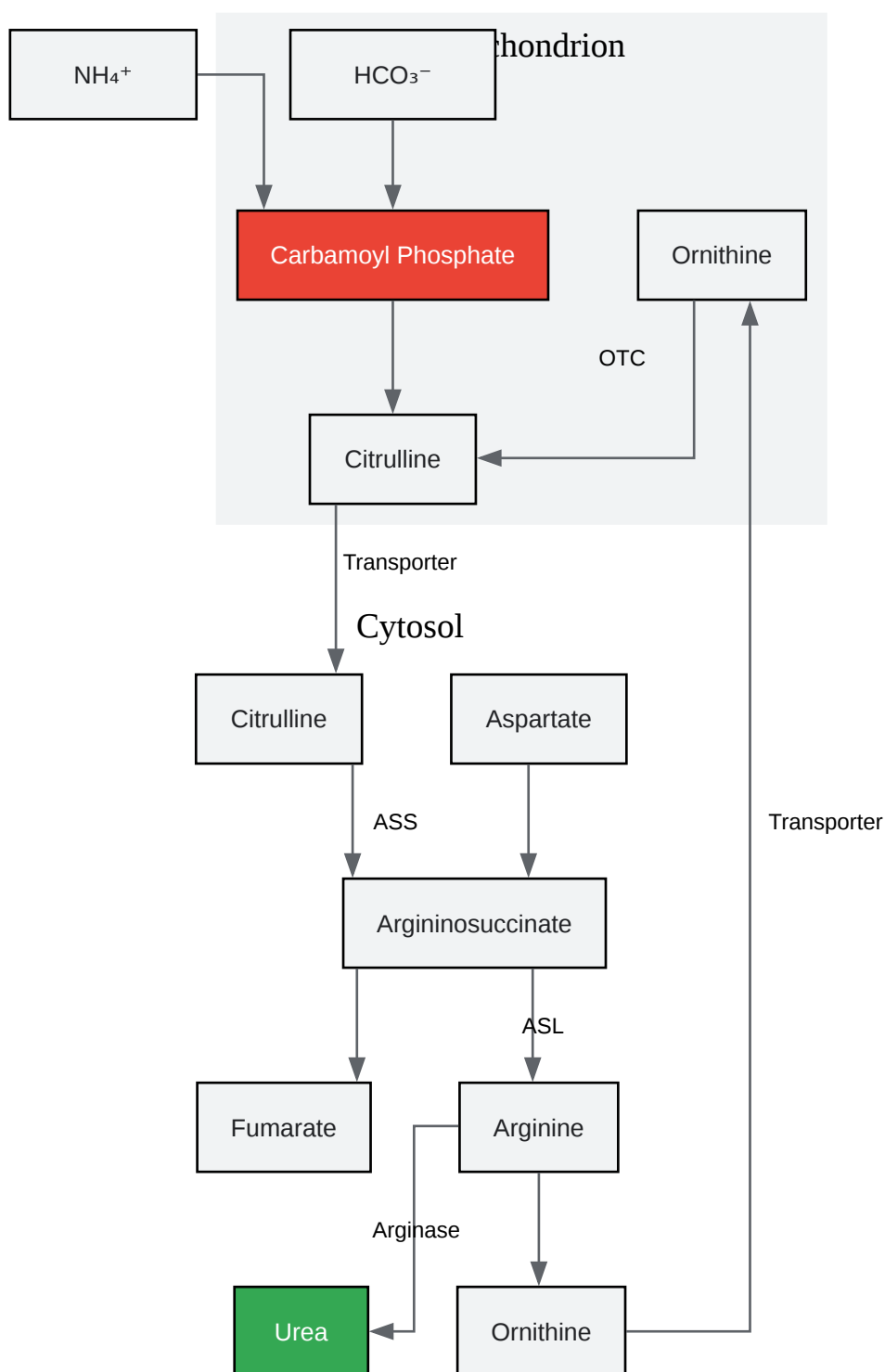
Property	N- α -Acetyl-L-ornithine	N- δ -Acetyl-L-ornithine
Chemical Formula	C ₇ H ₁₄ N ₂ O ₃ [3]	C ₇ H ₁₄ N ₂ O ₃ [4]
Molecular Weight	174.20 g/mol [3]	174.20 g/mol [4]
Appearance	White to off-white powder[5]	White crystalline solid[6]
Melting Point	Not Available	265 °C[7]
Water Solubility	Freely soluble (880 g/L at 25 °C)[8]	Easily soluble in water[6]
pKa (Strongest Acidic)	3.82 (Predicted)[9]	2.50 (Predicted)[10]
pKa (Strongest Basic)	9.9 (Predicted)[9]	Not Available
Optical Rotation	[α] _D ²⁰ = +20.5 \pm 2° (c=1 in H ₂ O)[5]	Not Available

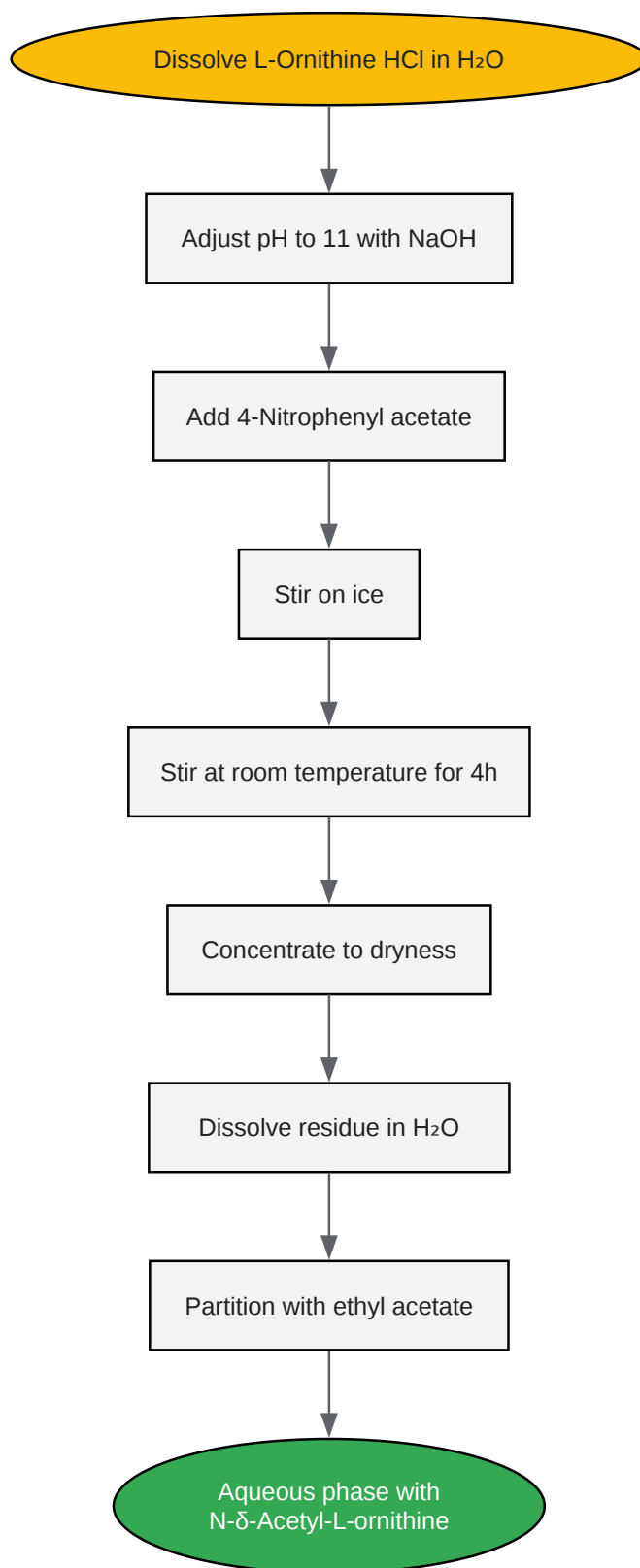
Biological Significance and Metabolic Pathways

N- α -Acetyl-L-ornithine is a critical intermediate in the biosynthesis of arginine in many bacteria, archaea, and lower eukaryotes. It is also connected to the urea cycle in ureotelic organisms.

Arginine Biosynthesis

In the cyclic pathway of arginine biosynthesis, N- α -acetyl-L-ornithine is formed from N-acetylglutamate and subsequently converted to ornithine. This pathway prevents the premature cyclization of intermediates.





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